

JBJ-02-112-05 stability in solution and storage

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Compound of Interest

Compound Name: JBJ-02-112-05

Cat. No.: B11932031

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This technical support guide provides essential information on the stability, storage, and handling of the EGFR inhibitor, **JBJ-02-112-05**, for researchers, scientists, and drug development professionals.

Storage and Stability

Proper storage of **JBJ-02-112-05** is critical to maintain its integrity and activity. Below are the recommended storage conditions for the compound in both solid and solution forms.

Data Presentation: Storage Conditions

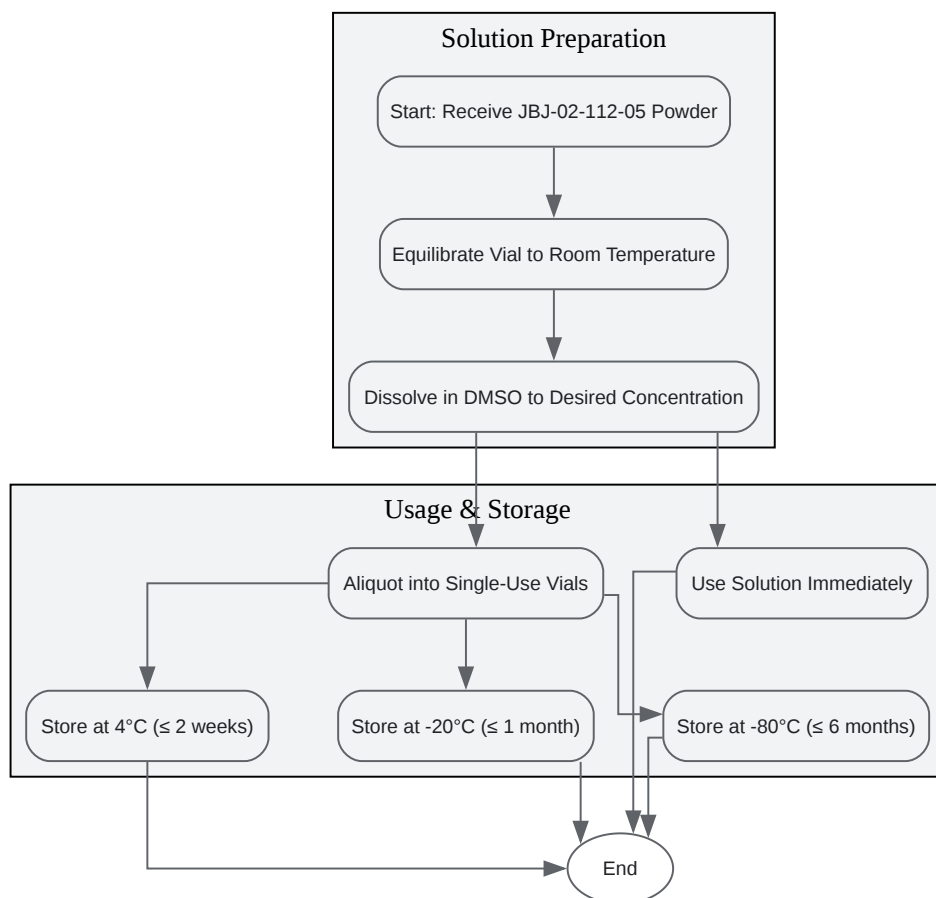
| Form | Storage Temperature | Duration | Notes |
|----------------|---------------------|---|---------------------------|
| Solid (Powder) | -20°C | Up to 2 years | Keep vial tightly sealed. |
| DMSO Solution | 4°C | Up to 2 weeks | For short-term storage. |
| -80°C | Up to 6 months | Recommended for long-term storage. Prepare aliquots to avoid repeated freeze-thaw cycles. | |
| -20°C | Up to 1 month | For intermediate-term storage of stock solutions. | |

Experimental Protocols

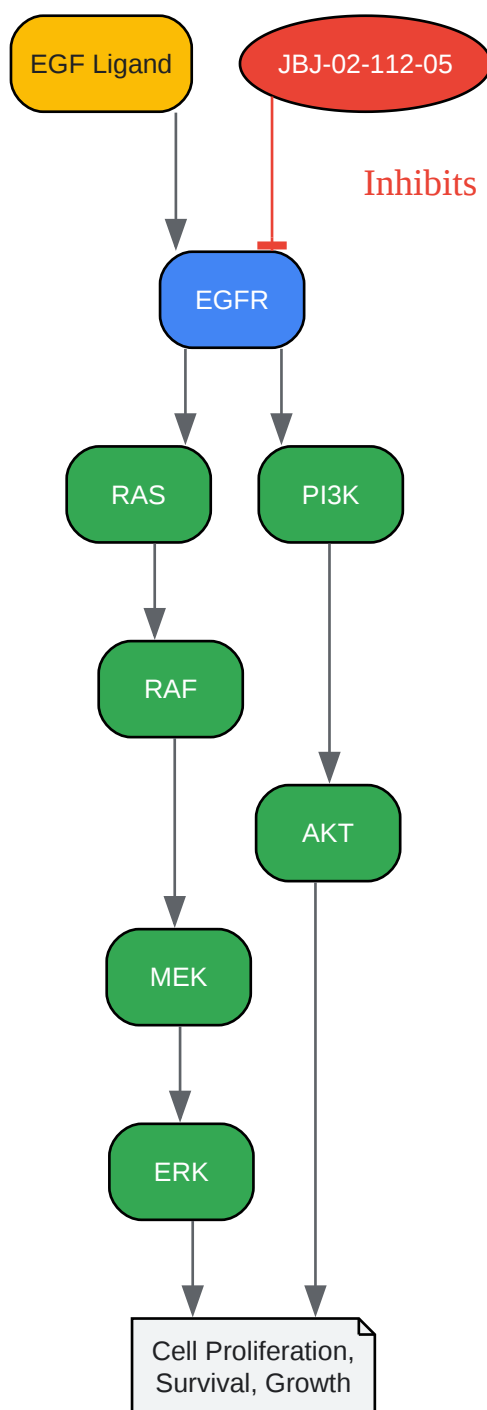
Protocol for Preparation of Stock Solutions

To ensure consistency and stability, it is recommended to prepare and use solutions on the same day. However, if stock solutions are required, follow these steps:

- **Equilibration:** Before opening the vial, allow the product to equilibrate to room temperature for at least one hour.
- **Dissolution:** Prepare a stock solution in DMSO. While specific quantitative solubility data is not readily available, it is common practice to start with a concentration range of 10-50 mM for similar small molecules.
- **Aliquoting:** If the entire stock solution will not be used at once, divide it into smaller, single-use aliquots.
- **Storage:** Store the aliquots in tightly sealed vials at -80°C for long-term storage or -20°C for shorter-term storage.



Experiment



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